

Essential Safety and Logistical Information for Handling Boc-D-HoPro-OH

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Compound of Interest

Compound Name: Boc-D-HoPro-OH

Cat. No.: B558456

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **Boc-D-HoPro-OH**, a protected amino acid commonly used in peptide synthesis.

Chemical and Physical Properties

Property	Value
Chemical Name	Boc-D-HoPro-OH (N-Boc-D-homoproline)
CAS Number	37784-17-1[1][2]
Molecular Formula	C ₁₀ H ₁₇ NO ₄ [1][2]
Molecular Weight	215.25 g/mol [1]
Appearance	White to slight yellow to beige powder[1]
Melting Point	>132 °C[1]
Storage Temperature	2-30°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard information for **Boc-D-HoPro-OH** is not detailed in the provided search results, it is prudent to handle it as a potentially hazardous substance. For related compounds, such as other Boc-protected amino acids, standard laboratory precautions are advised. The following PPE is mandatory when handling **Boc-D-HoPro-OH**:

PPE Category	Recommendation
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Operational and Disposal Plans

Adherence to proper operational procedures and disposal protocols is critical to ensure laboratory safety and environmental compliance.

Handling and Storage

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Static Discharge: Take precautionary measures against static discharges.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is between 2-30°C.^[1]

Spill Response

In the event of a spill:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.

- Containment: Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation. Place the material into a suitable, labeled container for disposal.
- Cleaning: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Reporting: Report the spill to the laboratory supervisor and follow institutional protocols.

Disposal Plan

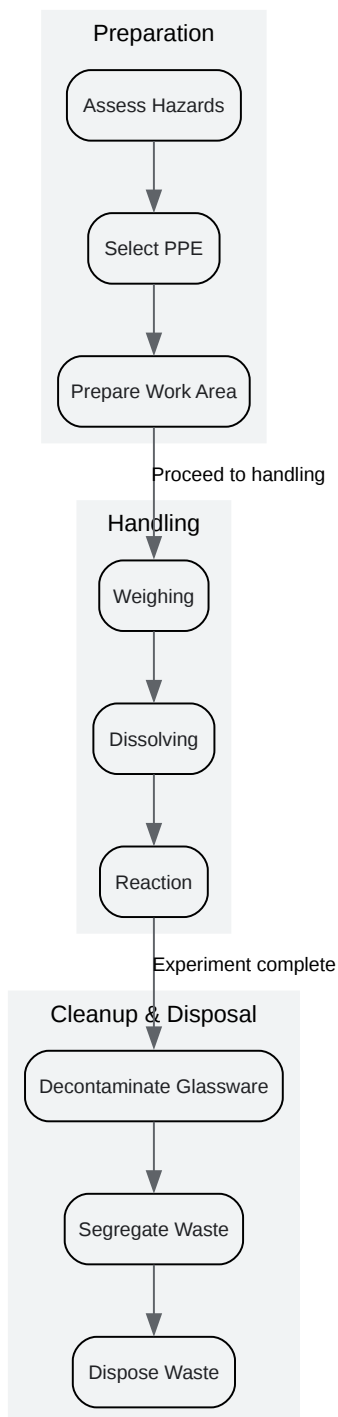
Do not dispose of **Boc-D-HoPro-OH** down the drain or in the regular trash. Chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.

- Waste Segregation: Collect waste **Boc-D-HoPro-OH** and any contaminated materials (e.g., gloves, weighing paper) in a designated, clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with the full chemical name ("**Boc-D-HoPro-OH**") and any relevant hazard warnings.
- Storage of Waste: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Procedural Guidance and Workflow

The following diagrams illustrate the logical workflow for handling and responding to incidents involving **Boc-D-HoPro-OH**.

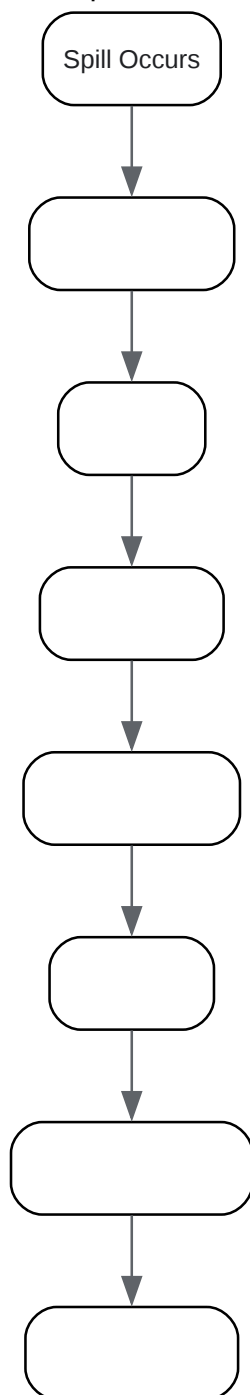
Workflow for Handling Boc-D-HoPro-OH



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Caption: General laboratory workflow for handling **Boc-D-HoPro-OH**.

Spill Response Protocol

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Caption: Step-by-step protocol for responding to a spill of **Boc-D-HoPro-OH**.

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References

- 1. Boc-D-Pro-OH Novabiochem 37784-17-1 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. peptide.com [peptide.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Boc-D-HoPro-OH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558456#personal-protective-equipment-for-handling-boc-d-hopro-oh>]

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